

Synergistic Effects of Manganese Tripeptide-1 with Other Active Compounds: A Comparative Guide

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Compound of Interest

Compound Name: *Manganese tripeptide-1*

Cat. No.: *B12377424*

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For Researchers, Scientists, and Drug Development Professionals

Manganese Tripeptide-1 (MTP-1) is a synthetic peptide chelated with manganese, recognized for its potential in cosmetic and dermatological applications, including anti-wrinkle and reduction of hyperpigmentation.^[1] The efficacy of MTP-1 can be significantly enhanced when formulated with other active compounds, leading to synergistic effects that target multiple pathways in skin health and regeneration. This guide provides a comparative analysis of the synergistic effects of MTP-1, and its structurally similar analogue Copper Tripeptide-1 (GHK-Cu), with other well-established active ingredients, supported by experimental data.

Synergistic Effects on Extracellular Matrix Synthesis

The structural integrity and youthful appearance of the skin are largely dependent on the extracellular matrix (ECM), which is primarily composed of collagen and elastin. As the skin ages, the production of these proteins declines. Peptides like MTP-1 and GHK-Cu play a crucial role in stimulating their synthesis.

MTP-1/GHK-Cu in Combination with Vitamin C

Vitamin C (L-ascorbic acid) is a potent antioxidant and a critical cofactor in the synthesis of collagen. When combined with carrier peptides, a synergistic effect on collagen production is

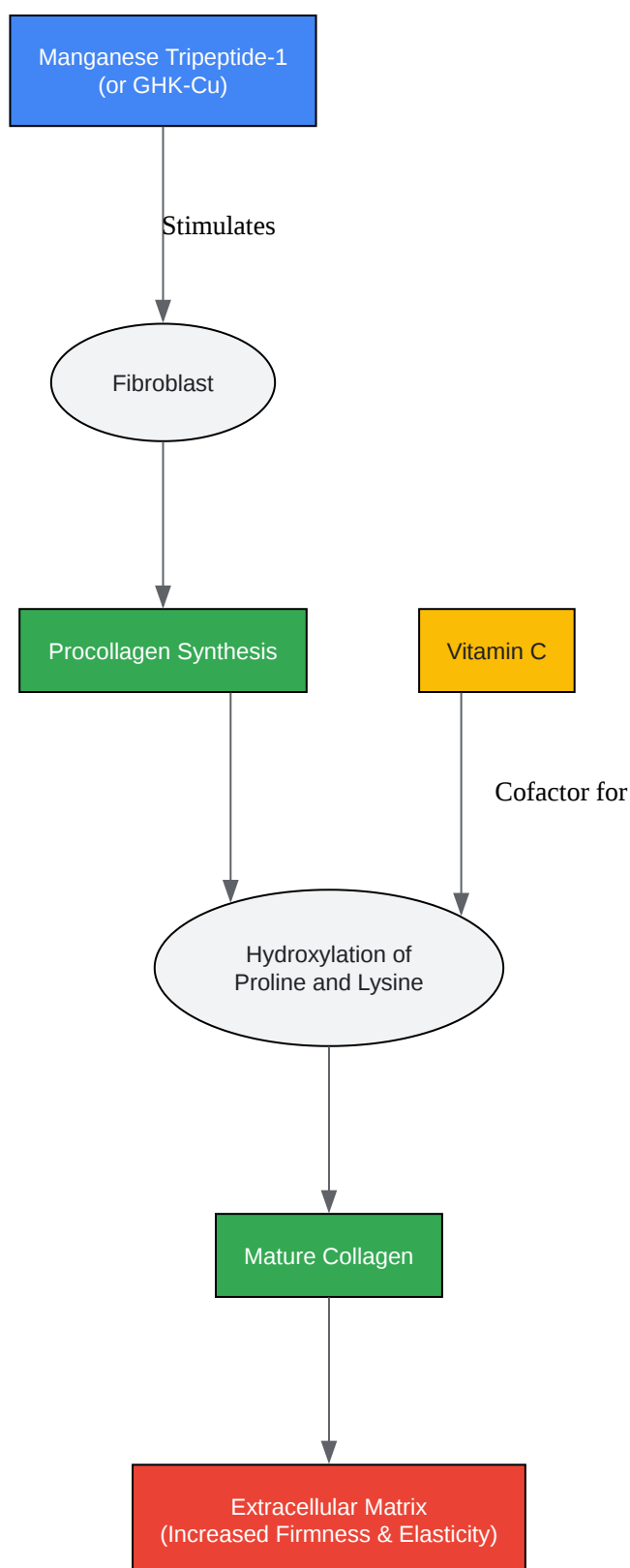
observed.

Experimental Data Summary:

A clinical study compared the efficacy of GHK-Cu, Vitamin C, and retinoic acid on collagen production in 20 female participants. After one month of topical application, skin biopsies revealed a significant increase in collagen synthesis in the GHK-Cu treated group compared to the others.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Active Compound	Percentage of Subjects with Increased Collagen Production
GHK-Cu	70%
Vitamin C	50%
Retinoic Acid	40%

Signaling Pathway for Synergistic Collagen Synthesis:



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Synergistic action of MTP-1 and Vitamin C on collagen synthesis.

MTP-1/GHK-Cu in Combination with Hyaluronic Acid

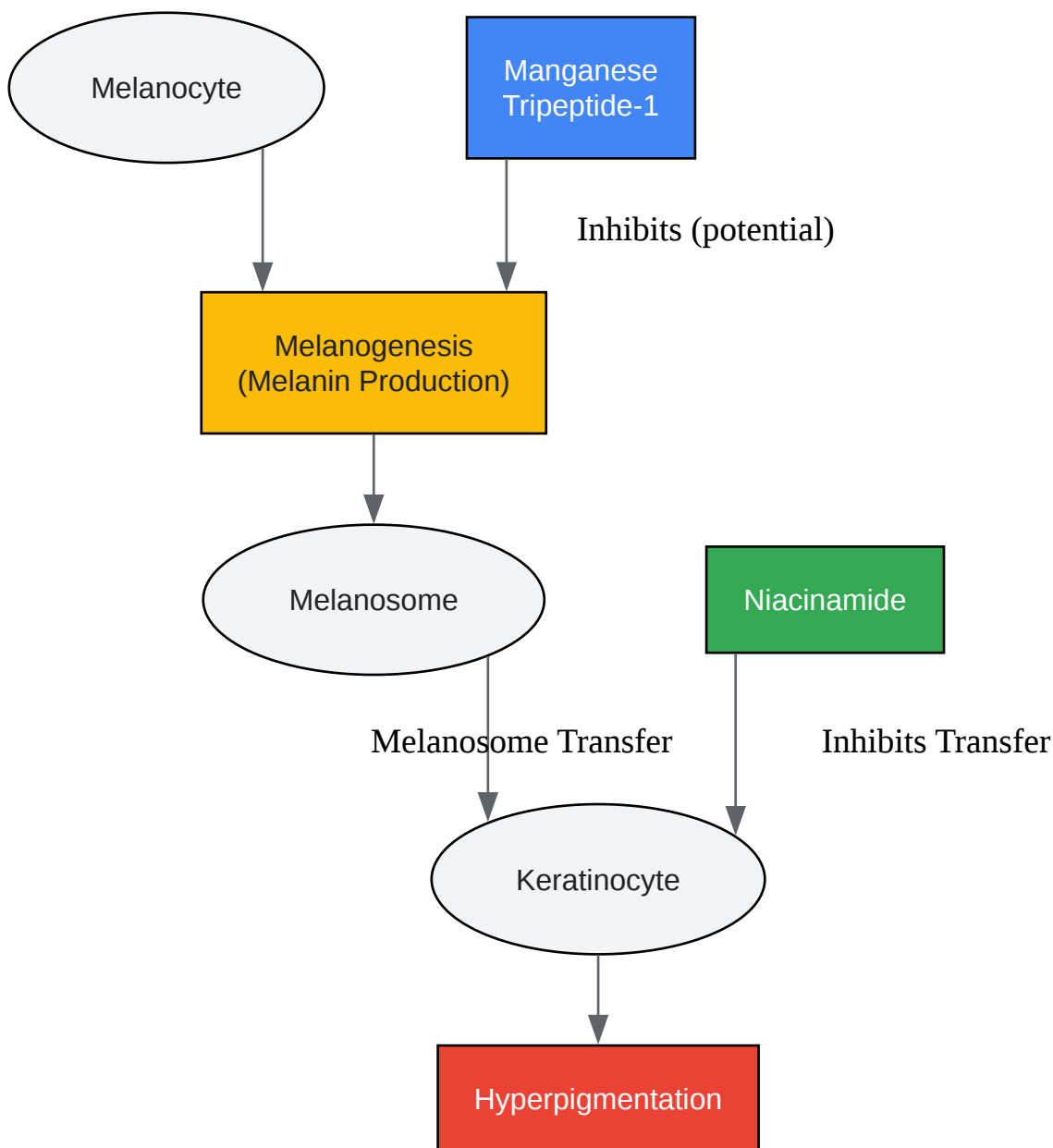
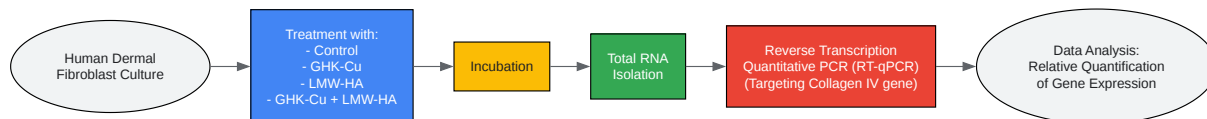
Hyaluronic Acid (HA) is a glycosaminoglycan known for its exceptional ability to retain moisture, thus hydrating the skin. When combined with GHK-Cu, a significant synergistic effect on the synthesis of different types of collagen has been observed, particularly Collagen IV, which is a key component of the basement membrane.

Experimental Data Summary:

An in-vitro study on human dermal fibroblasts demonstrated a synergistic upregulation of collagen IV gene expression when GHK-Cu was combined with low molecular weight Hyaluronic Acid (LMW-HA).

Treatment	Fold Increase in Collagen IV Gene Expression (in-vitro)
Control	1
GHK-Cu alone	(Data not specified)
LMW-HA alone	(Data not specified)
GHK-Cu + LMW-HA (1:9 ratio)	25.4

Experimental Workflow for In-Vitro Collagen IV Gene Expression Analysis:



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